

3-(Aminosulfonyl)propanoic acid structural formula and analysis

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Compound of Interest

Compound Name: 3-(Aminosulfonyl)propanoic acid

Cat. No.: B170225

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An In-depth Technical Guide to **3-(Aminosulfonyl)propanoic Acid**

Introduction

3-(Aminosulfonyl)propanoic acid is an organic compound that serves as a valuable building block in medicinal chemistry and pharmaceutical development. Its bifunctional nature, containing both a sulfonic acid amide (sulfonamide) group and a carboxylic acid group, allows for versatile chemical modifications. This guide provides a comprehensive overview of its structural formula, chemical properties, synthesis, and its role in the development of bioactive molecules.

Structural Formula and Chemical Properties

3-(Aminosulfonyl)propanoic acid is a relatively small molecule with the empirical formula $C_3H_7NO_4S$.^{[1][2]} The presence of both acidic (carboxylic acid and sulfonamide N-H) and basic (amino) functional groups influences its chemical and physical properties.

Chemical Structure

Caption: 2D Structural Formula of **3-(Aminosulfonyl)propanoic acid**.

Physicochemical Properties

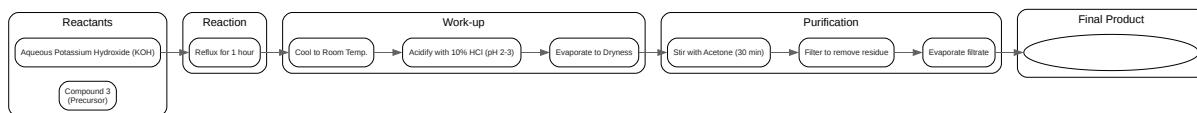
The following table summarizes key physicochemical properties of **3-(Aminosulfonyl)propanoic acid**.

Property	Value	Reference
Molecular Formula	C ₃ H ₇ NO ₄ S	[1][2]
Molecular Weight	153.16 g/mol	[1][2]
Appearance	White to off-white solid	[3]
pKa	4.07 ± 0.10 (Predicted)	[3]
Density	1.572 g/cm ³ (Predicted)	[3]
Storage Temperature	Room Temperature (Sealed in dry)	[3]
SMILES String	NS(=O)(CCC(O)=O)=O	
InChI Key	GORVWJURYPIBBC-UHFFFAOYSA-N	

Synthesis Protocols

The synthesis of **3-(Aminosulfonyl)propanoic acid** can be achieved through various methods. A common laboratory-scale synthesis involves the hydrolysis of a precursor under basic conditions.

Example Synthesis Workflow



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Caption: General experimental workflow for the synthesis of **3-(Aminosulfonyl)propanoic acid**.

Detailed Experimental Protocol

A representative synthesis is described as follows[1]:

- A solution of the precursor, compound 3 (10 g, 0.066 mol), is prepared in 50 mL of water.
- An aqueous solution of potassium hydroxide (6.71 g, 0.120 mol) in 50 mL of water is added to the precursor solution.
- The reaction mixture is heated to reflux and maintained for 1 hour.
- After reflux, the mixture is cooled to room temperature.
- The solution is then acidified by the addition of 10% hydrochloric acid until a pH of 2-3 is reached.
- The acidified mixture is concentrated under vacuum to dryness.
- Acetone (150 mL) is added to the resulting residue, and the suspension is stirred for 30 minutes.
- The solid residue is removed by filtration and washed with an additional 100 mL of acetone.
- The filtrate is collected and concentrated under vacuum to yield the final product as colorless crystals, which are then dried.

Role in Drug Discovery and Development

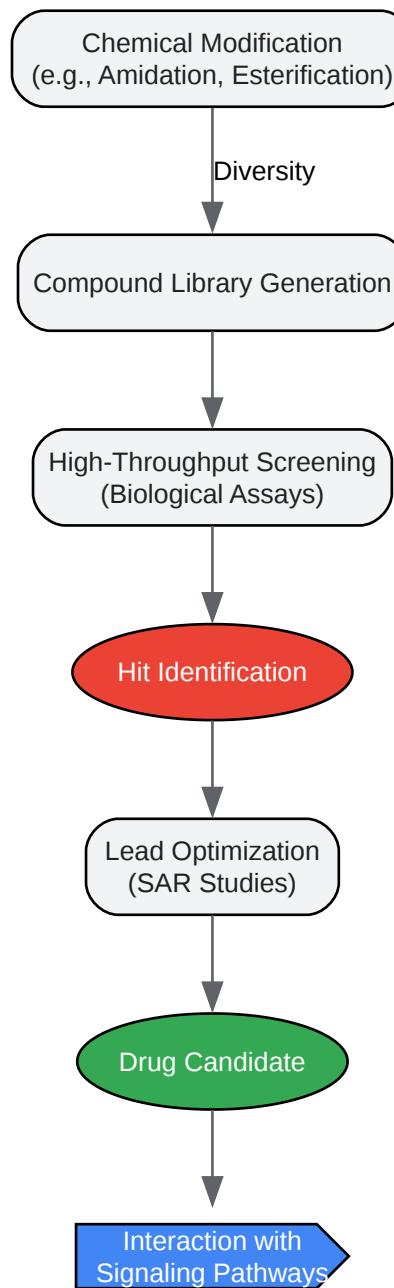
3-(Aminosulfonyl)propanoic acid is a key intermediate in the synthesis of various pharmaceutical compounds, particularly those based on the sulfonamide scaffold.[4] Its structure allows for modifications at both the carboxylic acid and sulfonamide moieties, enabling the generation of diverse chemical libraries for screening.

Derivatives of this compound have been investigated for a range of biological activities:

- Enzyme Inhibition: The sulfonamide group is a well-known zinc-binding group, making it a common feature in the design of metalloenzyme inhibitors.
- Antimicrobial Agents: Novel derivatives of similar propanoic acid structures have shown promising antimicrobial activity against multidrug-resistant bacterial and fungal pathogens.[\[5\]](#) [\[6\]](#)
- Anticancer Candidates: Recent studies have explored 3-((4-hydroxyphenyl)amino)propanoic acid derivatives, which share a similar structural backbone, for their anticancer and antioxidant properties.[\[7\]](#)

The logical flow from a core chemical scaffold like **3-(aminosulfonyl)propanoic acid** to a potential drug candidate is a fundamental concept in medicinal chemistry.

Conceptual Drug Discovery Pathway



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Caption: Role of **3-(Aminosulfonyl)propanoic acid** as a scaffold in a drug discovery workflow.

Conclusion

3-(Aminosulfonyl)propanoic acid is a compound of significant interest to researchers in medicinal chemistry and drug development. Its straightforward synthesis and versatile chemical handles make it an ideal starting point for the creation of novel therapeutic agents. The

continued exploration of derivatives based on this scaffold holds promise for the discovery of new drugs targeting a wide range of diseases.

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